

5-Bromo-2-chlorobenzotrifluoride safety data sheet (MSDS/SDS) information

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Compound of Interest

Compound Name: 5-Bromo-2-chlorobenzotrifluoride

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A Technical Safety Guide to 5-Bromo-2-chlorobenzotrifluoride

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information for **5-Bromo-2-chlorobenzotrifluoride** (CAS No. 445-01-2), a versatile intermediate compound used in the synthesis of pharmaceuticals and agrochemicals.^[1] The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the substance's properties, hazards, and requisite handling procedures.

Chemical Identification and Properties

5-Bromo-2-chlorobenzotrifluoride, also known as 4-Bromo-1-chloro-2-(trifluoromethyl)benzene, is a halogenated aromatic compound.^{[1][2][3]} Its unique trifluoromethyl group contributes to its reactivity and stability, making it a valuable building block in organic synthesis.^[1]

Table 1: Identifiers and Chemical Properties

Property	Value	Source(s)
CAS Number	445-01-2	[1][2][4][5]
Synonyms	4-Bromo-1-chloro-2-(trifluoromethyl)benzene, 5-Bromo-2-chloro- α,α,α -trifluorotoluene	[1][3][5][6]
Molecular Formula	C ₇ H ₃ BrClF ₃	[1][2][3]
Molecular Weight	259.45 g/mol	[1][2][3]

| Purity | $\geq 97\%$ |

Table 2: Physical Properties

Property	Value	Source(s)
Appearance	White to yellow to orange clear liquid	[1][6]
Melting Point	-21 °C	[1][2]
Boiling Point	195 °C to 198 °C	[1][2]
Density	1.745 - 1.75 g/mL at 25 °C	[1][4]
Refractive Index	n _{20/D} 1.507 - 1.51	[1]

| Flash Point | 81 °C (177.8 °F) - closed cup |

Hazard Identification and Classification

This substance is classified as a combustible liquid that can cause skin, eye, and respiratory irritation. It is also recognized as being toxic to aquatic life with long-lasting effects.

Table 3: GHS Hazard Classification

Classification	Code	Description	Source(s)
Flammable Liquids	H227	Combustible liquid	[3][5]
Skin Corrosion/Irritation	H315	Causes skin irritation	[3][5]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[3][5]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	[5]
Hazardous to the Aquatic Environment	H411	Toxic to aquatic life with long lasting effects	
Signal Word	-	Warning	[3][5]

| GHS Pictograms | - | GHS07 (Exclamation Mark), GHS09 (Environment) | |

Experimental Protocols and Methodologies

Safety Data Sheets are summary documents and do not typically include detailed experimental protocols for the toxicological and physical hazard testing conducted. The hazard classifications (e.g., skin irritation, eye irritation) are based on standardized testing guidelines, such as those established by the OECD (Organisation for Economic Co-operation and Development) or equivalent national bodies.

A typical experimental protocol for assessing skin irritation, for instance, would involve:

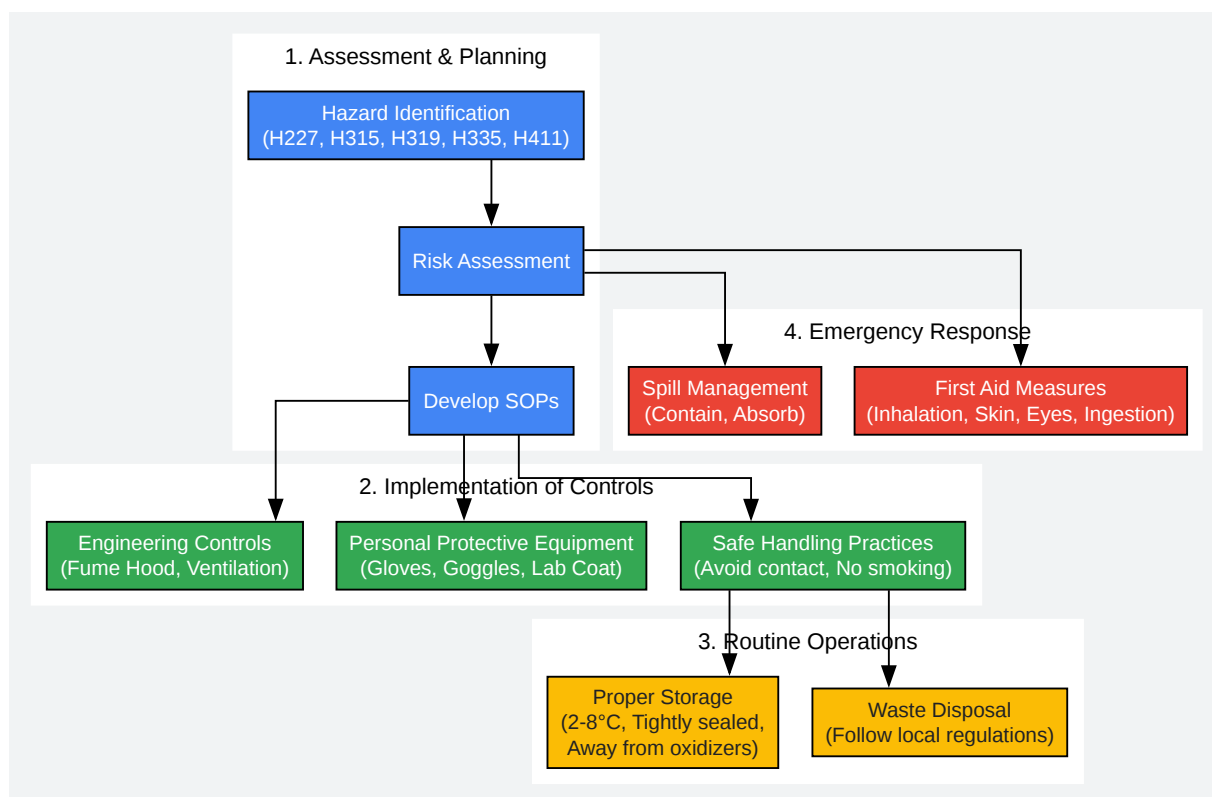
- Test System: Usually, albino rabbits.
- Methodology: Application of a specified amount of the substance to a shaved patch of skin for a set duration.
- Observation: The site is observed for signs of erythema (redness) and edema (swelling) at specific intervals.

- **Data Analysis:** The severity of the reactions is scored, and an average score is calculated to determine the irritation category.

Researchers requiring detailed methodologies should consult specific toxicological databases or regulatory submissions for the substance.

Safe Handling and Emergency Procedures

Proper handling and storage are critical to minimize risk. The logical workflow for ensuring safety involves hazard assessment, implementation of controls, and readiness for emergency response.



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Caption: Logical workflow for the safe handling of **5-Bromo-2-chlorobenzotrifluoride**.

Table 4: Personal Protective Equipment (PPE) and Handling | Area | Requirement | Source(s) |
| --- | --- | --- | | Eye/Face Protection | Wear chemical safety goggles or an eyeshield. |[7] | | Skin Protection | Wear chemical-resistant gloves (e.g., nitrile) and a lab coat. |[7] | | Respiratory Protection | In case of inadequate ventilation or aerosol generation, use a suitable respirator (e.g., Type ABEK filter). | | Safe Handling | Handle in a well-ventilated area, preferably a fume

hood.[7] Avoid contact with skin, eyes, and clothing.[3] Keep away from heat, sparks, and open flames.[3][5] Wash hands thoroughly after use.[5] | | Storage Conditions | Store in a cool, dark, and well-ventilated place.[3] Recommended storage temperature is 2-8 °C.[1] Keep container tightly closed and store away from oxidizing agents.[3] |

First-Aid and Fire-Fighting Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Table 5: First-Aid Measures

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Consult a physician.	[5] [8]
Skin Contact	Immediately wash off with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical advice.	[3] [5]
Eye Contact	Rinse cautiously and thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.	[3] [5]

| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. |[\[5\]](#)[\[8\]](#) |

Fire-Fighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[9]
- Specific Hazards: The substance is a combustible liquid.[5] Upon combustion or exposure to high temperatures, it may decompose to produce highly toxic and poisonous fumes, including hydrogen chloride (HCl) and hydrogen fluoride (HF) gases.[3]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Stability and Reactivity

- Reactivity: Generally stable under recommended storage conditions.
- Chemical Stability: The product is chemically stable under standard ambient conditions.
- Incompatible Materials: Avoid contact with strong oxidizing agents.[3]
- Hazardous Decomposition Products: Combustion produces toxic gases such as carbon oxides, hydrogen bromide, hydrogen chloride, and hydrogen fluoride.[3][8]

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